

Essential Safety and Operational Guide for Handling Aluminum Phenoxide

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Compound of Interest

Compound Name: Aluminum phenoxide

Cat. No.: B078509

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **aluminum phenoxide**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to foster a secure and efficient research environment.

Chemical Identifier: **Aluminum Phenoxide**

- CAS Number: 15086-27-8
- Synonyms: Aluminum phenate, Aluminum triphenoxide, Triphenoxyaluminum[1]

Hazard Assessment and Personal Protective Equipment (PPE)

Aluminum phenoxide is a combustible solid that poses several hazards upon exposure. It is crucial to handle this compound with appropriate engineering controls and personal protective equipment to minimize risk. The primary hazards include severe eye irritation, skin irritation or dermatitis, and respiratory tract irritation if inhaled as dust.[2] A critical characteristic of **aluminum phenoxide** is its reactivity with moisture. It slowly decomposes in the presence of air and moisture, liberating flammable and toxic phenol vapor.[1]

Exposure Limits:

Given that **aluminum phenoxide** decomposes to phenol, it is prudent to adhere to the exposure limits for phenol.

Substance	Agency	Exposure Limit (8-hour TWA)
Phenol	OSHA	5 ppm
Phenol	ACGIH	5 ppm
TWA: Time-Weighted Average. [3] [4] [5]		

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles that meet the ANSI Z.87.1 1989 standard. A face shield should be worn over safety glasses if there is a risk of splashing or exothermic reaction.[6]	To protect against severe eye irritation from dust or splashes. [2]
Hand Protection	Nitrile or Neoprene gloves.	Provides good to excellent chemical resistance against phenol, a decomposition product.[2][7][8][9][10] Thicker gloves offer better protection. [1][10]
Body Protection	A flame-resistant lab coat (e.g., Nomex®) worn over cotton clothing. All buttons should be fastened to cover as much skin as possible.[6]	To protect skin from contact with the chemical.
Footwear	Closed-toe and closed-heel shoes that cover the entire foot.[6]	To protect against spills.
Respiratory	A NIOSH-approved respirator is required if engineering controls cannot maintain exposure below the Permissible Exposure Limits (PELs) for phenol.[6] This requires annual medical evaluations and fit testing.	To prevent inhalation of dust and phenol vapors.[2][6]

Glove Chemical Resistance for Phenol:

Glove Material	Resistance to Phenol	Breakthrough Time (minutes)
Nitrile	Good to Excellent	> 480 (for 0.1% Phenol)
Neoprene	Good	Not specified

Note: This data is for phenol and serves as a proxy for aluminum phenoxide due to its decomposition. Always consult the glove manufacturer's specific chemical resistance guide.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Operational Plan for Safe Handling

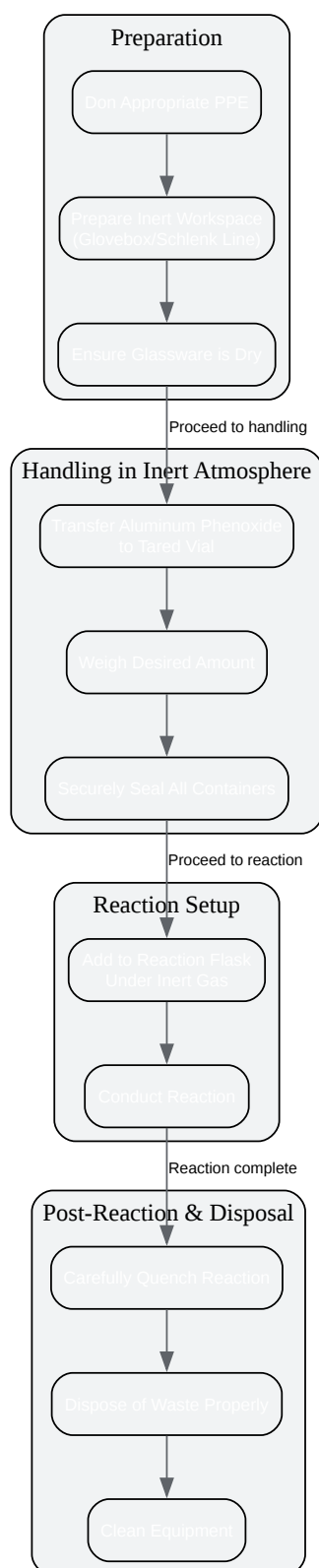
Due to its reactivity with air and moisture, **aluminum phenoxide** should be handled in an inert atmosphere, such as in a glovebox or using a Schlenk line.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure all glassware is oven-dried and cooled under a stream of inert gas (e.g., nitrogen or argon).[\[6\]](#)
 - Prepare a designated work area within a certified chemical fume hood or glovebox.
 - Have all necessary PPE readily available and properly donned.
 - Ensure an emergency eyewash and safety shower are accessible.[\[2\]](#)
- Weighing and Transfer:
 - If using a glovebox, transfer the sealed container of **aluminum phenoxide**, a clean spatula, and a tared vial into the glovebox antechamber.[\[11\]](#)[\[13\]](#)
 - Cycle the antechamber with inert gas before moving the items into the main chamber.

- Carefully open the container and weigh the desired amount of **aluminum phenoxide** into the tared vial.
- Securely seal both the original container and the vial containing the weighed solid.
- During Reaction:
 - If the reaction is performed on a Schlenk line, add the **aluminum phenoxide** to the reaction flask under a positive pressure of inert gas.
 - Maintain the inert atmosphere throughout the entire reaction process.
- Post-Reaction:
 - Quench the reaction carefully, being mindful of any potential exothermic processes.
 - Clean all equipment thoroughly.

Experimental Workflow for Handling Air-Sensitive Solids



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Caption: Workflow for the safe handling of **aluminum phenoxide**.

Spill and Emergency Plan

In the event of a spill or accidental exposure, immediate and appropriate action is critical.

Spill Response:

- Evacuate: Immediately evacuate the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: If it is safe to do so, prevent the spill from spreading.
- Clean-up:
 - For a solid spill, carefully sweep the material and transfer it to a suitable, labeled container for disposal.[\[2\]](#) Avoid creating dust.
 - Do not use water to clean up the spill as **aluminum phenoxide** reacts with moisture.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of flowing water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Flush the affected area with water, then wash thoroughly with soap and water.[\[2\]](#)
- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[\[2\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.[\[2\]](#)

Fire Fighting:

- **Aluminum phenoxide** is a combustible solid.[\[2\]](#)

- Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical extinguishers.[2]
- Hazards: Irritating fumes and organic acid vapors may be produced in a fire.[2] Firefighters should wear self-contained breathing apparatus.

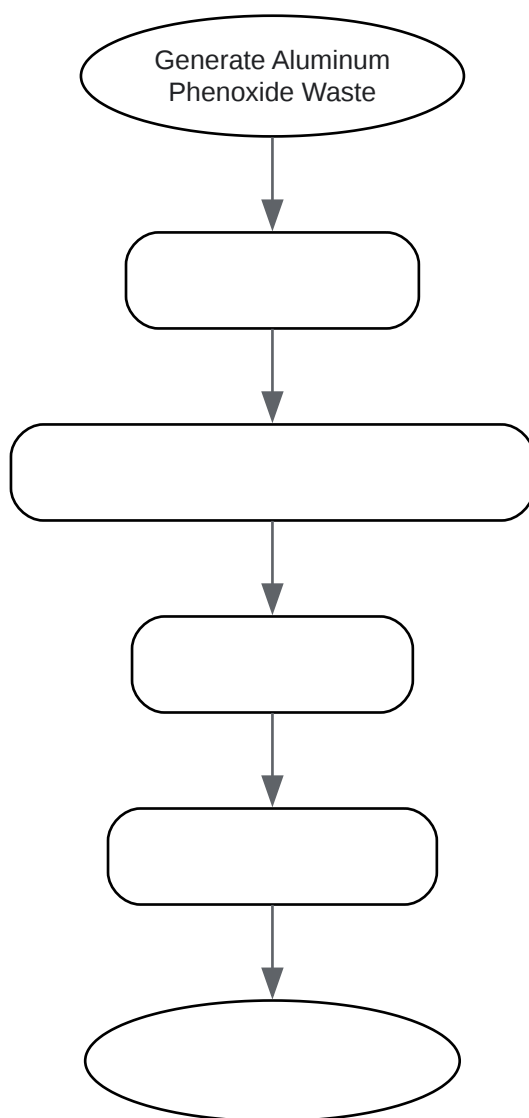
Disposal Plan

Proper disposal of **aluminum phenoxide** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedure:

- Segregation: Collect all **aluminum phenoxide** waste, including contaminated consumables (e.g., gloves, wipes), in a dedicated and clearly labeled, sealed container. Do not mix with other chemical waste.
- Containment: Ensure the waste container is made of a compatible material and is kept closed to prevent reaction with atmospheric moisture.
- Labeling: Label the waste container as "Hazardous Waste: **Aluminum Phenoxide**" and include the date of accumulation.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed professional waste disposal service. Follow all local, state, and federal regulations. Aluminum compounds should generally not be disposed of down the drain.[14]

Disposal Decision Workflow



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Caption: Decision workflow for the disposal of **aluminum phenoxide** waste.

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